

An In-depth Technical Guide to 1,2-Bis(trimethoxysilyl)ethane

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Compound of Interest

Compound Name: 1,2-Bis(trimethoxysilyl)ethane

Cat. No.: B097841

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CAS Number: 18406-41-2 Synonyms: BTMSE, 1,2-Ethylenebis(trimethoxysilane), 1,1,1,4,4,4-Hexamethoxy-1,4-disilabutane[1][2]

This technical guide provides a comprehensive overview of **1,2-Bis(trimethoxysilyl)ethane** (BTMSE), an organosilicon compound with significant applications in materials science, chemical synthesis, and surface modification. It is intended for researchers, scientists, and professionals in drug development and related fields.

Core Properties and Specifications

1,2-Bis(trimethoxysilyl)ethane is a dipodal silane characterized by an ethane bridge connecting two silicon atoms, each bearing three hydrolyzable methoxy groups.[1][3] This structure allows it to act as a robust crosslinking agent and a precursor for organic-inorganic hybrid materials.[4][5] It is typically a colorless to pale yellow liquid.[1][6]

Physical and Chemical Data

The quantitative properties of **1,2-Bis(trimethoxysilyl)ethane** are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₂₂ O ₆ Si ₂	[1][4][5][7]
Molecular Weight	270.43 g/mol	[1][2][5]
Appearance	Colorless to straw liquid	[4][5][6][7]
Density	1.073 g/mL at 25 °C	[7][8]
Boiling Point	103-104 °C at 5 mmHg	[2][7][8]
Refractive Index	n _{20/D} 1.409	[7][8]
Flash Point	109 °C	[2][5]
Purity	Typically ≥95%	[5][7]
EINECS Number	242-285-6	[2][4][9]

Primary Applications and Functions

BTMSE's bifunctional nature, with six hydrolyzable groups, makes it a versatile reagent in various fields.[3][5]

- **Adhesives and Sealants:** It is used as a crosslinking agent and adhesion promoter in sealant and adhesive formulations, particularly for RTV silicone sealants, to enhance bonding to surfaces and improve weather resistance.[4][5][6]
- **Surface Modification & Coatings:** BTMSE is employed to formulate primers that protect metals from corrosion, offering a chromate-free alternative.[5] Its ability to form highly crosslinked structures leads to superior barrier properties.[5] The silane can bond organic materials to inorganic substrates, enhancing the mechanical properties and durability of composite materials.[1]
- **Sol-Gel Processes:** It is a key precursor in the sol-gel synthesis of mesoporous organosilica materials and organic-inorganic hybrid hollow nanospheres.[10] The ethane bridge imparts flexibility and specific functionalities to the resulting silica network.[10]

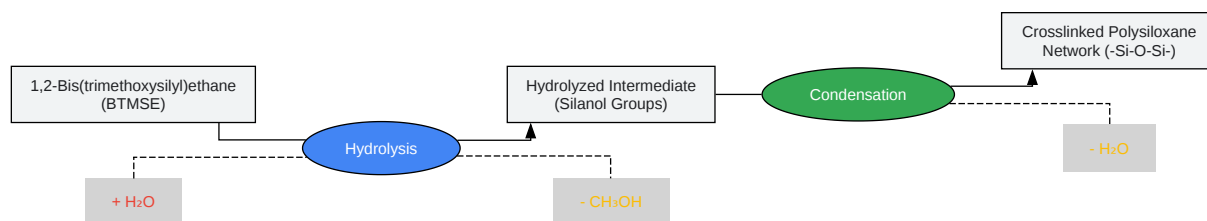
- Chemical Intermediate: BTMSE serves as a fundamental building block in the synthesis of more complex silicone polymers and organometallic structures.[\[6\]](#)[\[11\]](#)[\[12\]](#)

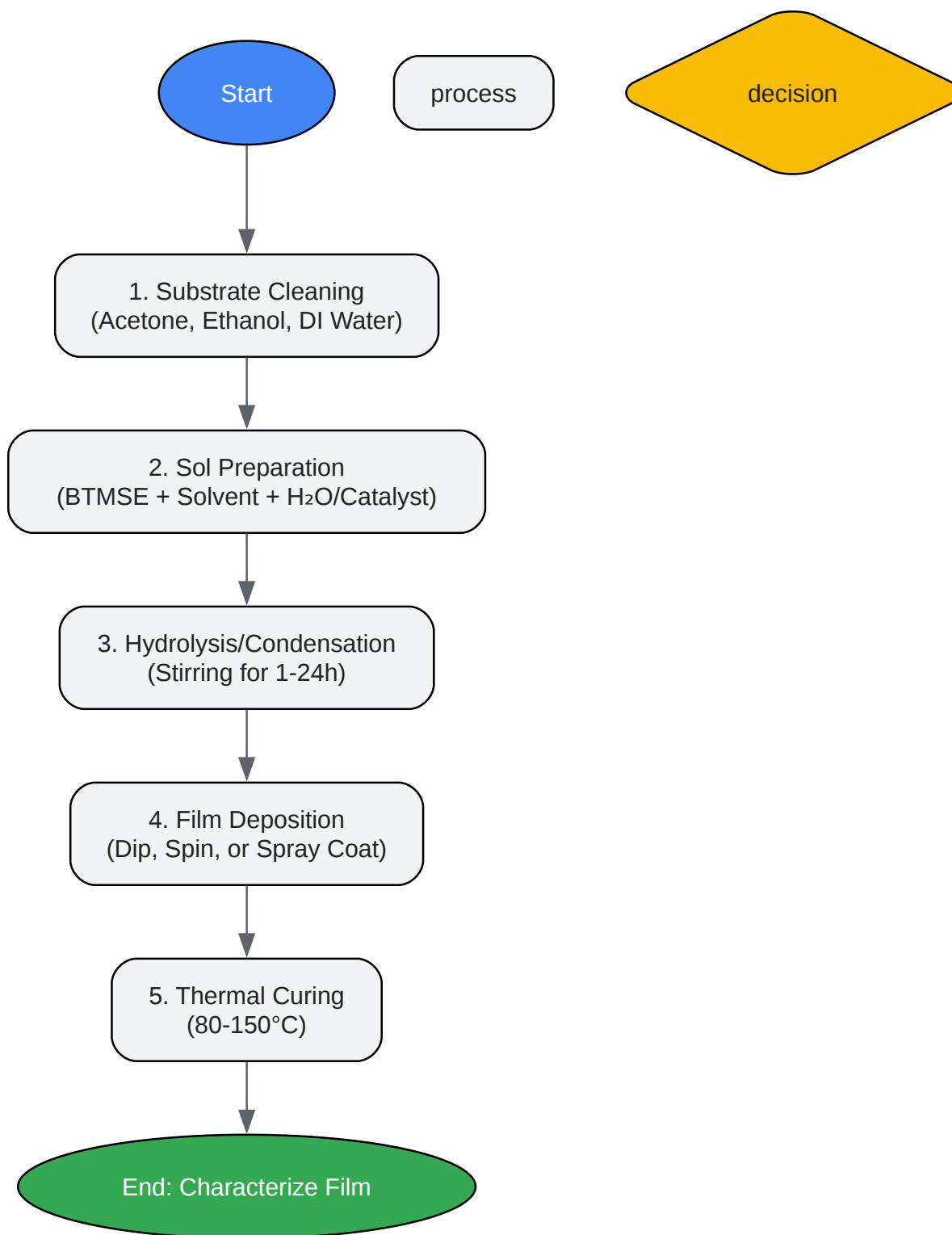
Reaction Mechanism: Hydrolysis and Condensation

The primary utility of **1,2-Bis(trimethoxysilyl)ethane** stems from its reactivity in the presence of water. The process involves two key steps: hydrolysis and condensation.

- Hydrolysis: The methoxy groups ($-\text{OCH}_3$) attached to the silicon atoms react with water to form silanol groups ($-\text{OH}$) and release methanol as a byproduct.[\[1\]](#)[\[3\]](#)
- Condensation: The newly formed silanol groups are reactive and can condense with other silanol groups (or remaining methoxy groups) to form stable siloxane bonds ($-\text{Si-O-Si-}$). This process releases water or methanol and builds a crosslinked, three-dimensional network.[\[1\]](#)[\[13\]](#)

This sol-gel process is influenced by factors such as pH, water concentration, solvent, and temperature.[\[13\]](#)





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